

Application Note: Determination of Propaquizafop in Ambient Air Phases

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Propaquizafop

CAS No.: 111479-05-1

Cat. No.: S540285

[Get Quote](#)

Analysis of Propaquizafop in Gaseous and Particulate Phases of Ambient Air Using GC-MS/MS and LC-QTOF

Introduction

Propaquizafop is a selective herbicide used for post-emergence control of grasses in broad-leaved crops. As an aryloxyphenoxypropionate, it can enter the atmosphere through spray drift and volatilization after application [1] [2]. Monitoring its presence in both the particulate and gaseous phases of air is crucial for assessing environmental transport and human exposure. This application note describes a detailed protocol adapted from a validated method for the determination of over 300 pesticides in air [1]. The method employs active high-volume sampling, optimized extraction techniques (QuEChERS for particulates and cold-column extraction for the gaseous phase), and analysis with complementary mass spectrometry techniques.

Experimental Protocol

2.1. Reagents and Materials

- **Standards: Propaquizafop** analytical standard ($\geq 96\%$ purity, e.g., from Dr. Ehrenstorfer or Sigma-Aldrich) [1].

- **Internal Standards:** Isotope-labelled internal standards, such as tebuconazole-D6 or chlorpyrifos-D10 [1].
- **Solvents:** HPLC grade Acetonitrile, Dichloromethane, Methanol, Acetone, Hexane.
- **Sampling Media:**
 - **Gaseous Phase:** Pre-cleaned glass columns filled with a combination of Polyurethane Foam (PUF) and XAD-2 resin (55 g) [1].
 - **Particulate Phase:** Glass-Fibre Filters (GFFs), 150 mm diameter [1].
- **Consumables:** For QuEChERS: anhydrous MgSO₄, NaCl, Sodium Acetate, PSA, and C18 sorbents. Syringe filters (0.2 µm, regenerated cellulose) [1].

2.2. Sample Collection

- **Equipment:** High-volume air samplers.
- **Procedure:**
 - Load a pre-cleaned GFF into the filter holder for particulate collection.
 - Load a pre-cleaned PUF/XAD-2 column for gaseous phase collection.
 - Deploy the sampler for a typical duration of 24 hours, targeting a sampled air volume between **500 - 2500 m³** [1]. Record the exact flow rate and time to calculate the total air volume.
 - Post-sampling, seal the GFF and PUF/XAD-2 column in separate airtight containers and store at -20°C until extraction.

2.3. Sample Preparation and Extraction

The extraction workflow for the two phases is distinct, as summarized below.

Table 1: Optimized Extraction Methods for Airborne Pesticides

Parameter	Particulate Phase (GFF)	Gaseous Phase (PUF/XAD-2)
Extraction Method	QuEChERS	Cold-column Extraction
Extraction Solvent	Acetonitrile [1]	Dichloromethane [1]

| **Key Steps** | 1. Spike with internal standard. 2. Extract with solvent. 3. Add salts (MgSO₄, NaOAc) for partitioning. 4. Shake & centrifuge. 5. Clean supernatant with d-SPE (PSA, C18, MgSO₄). 6. Filter before analysis [1]. | 1. Spike with internal standard. 2. Soak the column in solvent at room temperature. 3. Elute the solvent. 4. Concentrate the extract under a gentle nitrogen stream. 5. Reconstitute in a compatible injection

solvent [1]. | | **Key Advantage** | Quick, easy, cost-effective, reduced solvent use [1]. | Effective for volatile and semi-volatile compounds. |

2.4. Instrumental Analysis

Propaquizafop can be determined using two complementary techniques. The choice may depend on its specific behavior and the laboratory's instrumentation.

Table 2: Instrumental Analysis Parameters

Technique	Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)	Liquid Chromatography-Electrospray Ionization-Time-of-Flight MS (LC/ESI-QTOF)
Ionization Mode	Electron Impact (EI) [1]	Electrospray Ionization (ESI) [1]
Sample Introduction	Thermal desorption of GC-injector [1]	Liquid injection [1]
Chromatography	Non-polar or mid-polar GC column (e.g., 30 m x 0.25 mm, 0.25 µm film) [1]	Reverse-phase C18 LC column [1]
Mass Analysis	Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity [1]	Accurate mass measurement for quantitative and confirmatory analysis [1]
Suitability	Well-suited for volatile and thermally stable pesticides [1]. Ideal for targeted analysis.	Capable of detecting a wider range of pesticides, including more polar compounds and metabolites. Enables retrospective analysis [1].

2.5. Method Validation

The adapted method should be validated for **propaquizafop**. The parent method reported the following performance for its scope of pesticides [1]:

- **Recovery:** 70-120% for target compounds.
- **Method Quantification Limits (MQL):**

- GFF (Particulate): **30 - 240 pg/m³**
- PUF/XAD-2 (Gaseous): **8 - 60 pg/m³**
- **Linearity:** Demonstrated with $R^2 \geq 0.99$.
- **Matrix Effects:** Signal suppression (LC) or enhancement (GC) were observed and should be corrected using internal standards [1].

The following diagram illustrates the complete analytical workflow from sample collection to data analysis.

Discussion

This protocol provides a reliable path for determining **propaquizafox** in air. Key considerations include:

- **Phase Distribution:** The partitioning of **propaquizafox** between the gaseous and particulate phases depends on its physicochemical properties and ambient conditions, which this method is designed to capture [1].
- **Metabolite Conversion:** Be aware that **propaquizafox** can hydrolyze to form quizalofop in environmental matrices [2]. Including this metabolite in the analytical scope may be necessary for a complete mass balance.
- **Matrix Effects:** The complex nature of air sample extracts necessitates the use of isotope-labelled internal standards to correct for signal suppression or enhancement, ensuring quantitative accuracy [1].

Conclusion

The detailed protocol outlined in this application note, adapted from a validated multi-residue method, is fit-for-purpose for the determination of **propaquizafox** in both the gaseous and particulate phases of ambient air. The method's high sensitivity, with quantification limits in the picogram per cubic meter range, makes it suitable for monitoring environmental concentrations in agricultural regions.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Development of an analytical method for the determination ... [link.springer.com]

2. GC–MS/MS method for determining quizalofop ethyl ... [sciencedirect.com]

To cite this document: Smolecule. [Application Note: Determination of Propaquizafop in Ambient Air Phases]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b540285#method-for-determining-propaquizafop-in-gaseous-and-particulate-phases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com